

Unraveling AB21 (Oxalate): A Tale of Two Molecules

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AB21 (oxalate)

Cat. No.: B15137815

[Get Quote](#)

The query "**AB21 (oxalate)**" unveils two distinct scientific narratives: one of a synthetic chemical compound investigated for its neurological activity, and the other of a probiotic formulation aimed at gut health. Due to this ambiguity, this guide presents the available technical information on both subjects, highlighting the current gaps in publicly accessible data, particularly concerning their detailed discovery and development histories.

Part 1: AB21 Oxalate - The S1R Antagonist

AB21 oxalate is identified in chemical and pharmacological literature as a potent and selective antagonist for the Sigma-1 Receptor (S1R). S1R is a protein that has been implicated in a variety of neurological functions and diseases, making it a target for drug development.

Quantitative Data: Receptor Binding Affinity

The primary quantitative data available for AB21 oxalate pertains to its binding affinity for Sigma receptors, which is a measure of how strongly it interacts with its target. This is typically expressed as the inhibition constant (K_i), with a lower value indicating a stronger binding affinity.

Compound	Target Receptor	Ki (nM)
AB21 oxalate	S1R	13
S2R	102	

Table 1: Binding affinities of AB21 oxalate for Sigma-1 and Sigma-2 receptors.[\[1\]](#)[\[2\]](#)

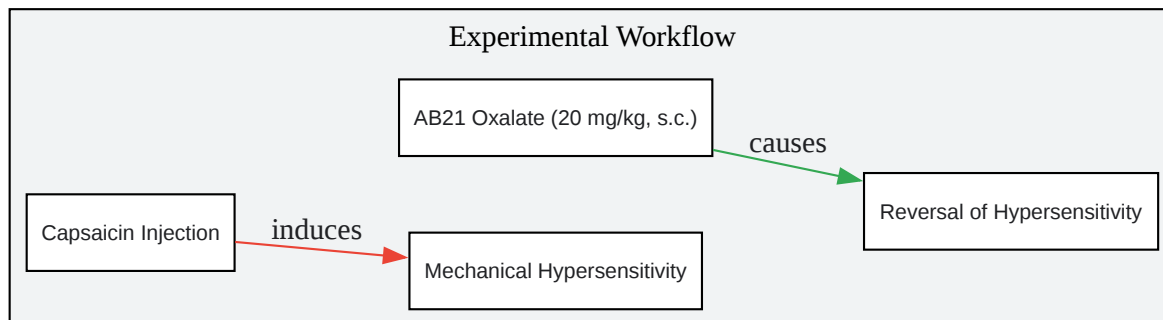
Preclinical Investigations

Limited preclinical data suggests that AB21 oxalate has been evaluated in animal models of pain.

Experimental Protocol: Capsaicin-Induced Mechanical Hypersensitivity in Mice

- Objective: To assess the ability of AB21 oxalate to reverse pain-like behavior (mechanical hypersensitivity) induced by capsaicin.
- Animal Model: Mice.[\[1\]](#)
- Methodology:
 - Mechanical hypersensitivity was induced by an injection of capsaicin.
 - AB21 oxalate was administered via subcutaneous (s.c.) injection at a dose of 20 mg/kg, 30 minutes prior to the capsaicin injection.[\[1\]](#)
 - The response to mechanical stimuli was measured to determine the extent of hypersensitivity.
- Results: Administration of AB21 oxalate at the specified dose resulted in a complete reversal of the mechanical hypersensitivity reaction.[\[1\]](#) It was noted to be more potent than another S1R antagonist, BD-1063, which required a higher dose (40 mg/kg) to achieve a similar effect.[\[1\]](#)

Logical Relationship of the Preclinical Pain Model



[Click to download full resolution via product page](#)

Caption: Workflow of the in vivo experiment assessing AB21 oxalate's effect on capsaicin-induced pain.

A more detailed discovery and development history, including the initial synthesis, screening process, and further preclinical and clinical studies for AB21 oxalate as an S1R antagonist, is not available in the public domain based on the initial searches.

Part 2: AB21 - The Probiotic Formulation

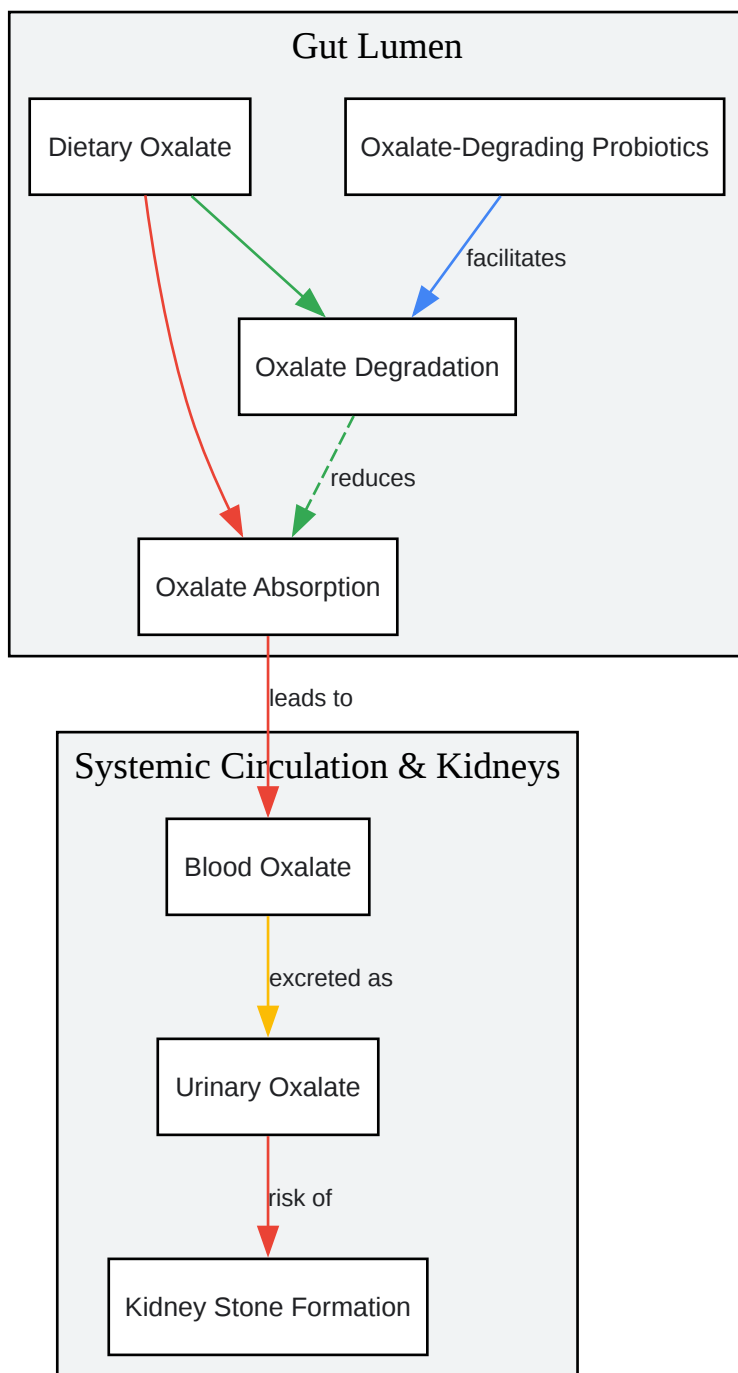
The term "AB21" also refers to a probiotic supplement, marketed as Probio7 Professionals AB21.^[3] This product is described as a premium vegan probiotic supplement containing 2 billion clinically researched bacterial cultures per capsule, along with Vitamin D3, designed to support the gut-lung axis and enhance immune health.^[3]

While the brand name is "AB21," the connection to "oxalate" in this context likely pertains to the broader field of research into using probiotics to degrade oxalate in the gut. High levels of oxalate in the urine (hyperoxaluria) are a significant risk factor for the formation of calcium oxalate kidney stones.^{[4][5]}

The Role of Probiotics in Oxalate Metabolism

The scientific rationale for using probiotics to manage hyperoxaluria is based on the ability of certain gut bacteria to break down oxalate, thereby reducing its absorption into the bloodstream and subsequent excretion in the urine.

Signaling Pathway: Gut-Kidney Axis in Oxalate Homeostasis

[Click to download full resolution via product page](#)

Caption: Simplified pathway of oxalate metabolism and the role of probiotics.

Clinical Development of Oxalate-Degrading Probiotics

Numerous clinical trials have investigated the potential of various probiotic strains to reduce urinary oxalate excretion. For instance, studies have explored the use of *Oxalobacter formigenes* and various lactic acid bacteria for this purpose.[6][7][8] These trials often involve placebo-controlled designs where patients are given probiotic formulations, and changes in their 24-hour urinary oxalate levels are measured.[8]

However, specific clinical trial data, including detailed experimental protocols and quantitative results for the "AB21" branded probiotic formulation concerning oxalate degradation, are not available in the provided search results. The manufacturer, AB-BIOTICS, is noted to focus on clinically validated probiotic strains, but the specific strains in the AB21 product and their oxalate-degrading capabilities are not detailed.[9]

Conclusion

The available information on "**AB21 (oxalate)**" is fragmented and points to two separate areas of scientific inquiry. For AB21 oxalate, the S1R antagonist, there is initial pharmacological data but a lack of a comprehensive development history. For the AB21 probiotic, the connection to oxalate is inferred from the broader context of probiotic research for kidney stone prevention, rather than specific data on the product itself. A more detailed technical guide would require clarification of the specific subject of interest and access to more in-depth, and potentially proprietary, research and development data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. AB21 oxalate | S1R拮抗剂 | MCE [medchemexpress.cn]
- 2. cymitquimica.com [cymitquimica.com]
- 3. desertcart.ae [desertcart.ae]
- 4. Hyperoxaluria - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]

- 5. Screening of oxalate-degrading probiotics and preventive effect of Lactiplantibacillus plantarum AR1089 on kidney stones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mayo.edu [mayo.edu]
- 7. Gut Bacteria for Kidney Stones · Recruiting Participants for Clinical Trial 2025 | Power | Power [withpower.com]
- 8. ClinicalTrials.gov [clinicaltrials.gov]
- 9. Probiotic manufacturer led by science — AB-BIOTICS [ab-biotics.com]
- To cite this document: BenchChem. [Unraveling AB21 (Oxalate): A Tale of Two Molecules]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15137815#ab21-oxalate-discovery-and-development-history]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com